

Technical Whitepaper: 3-Iodo-4-methylphenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Iodo-4-methylphenol

CAS No.: 626250-54-2

Cat. No.: B3147577

[Get Quote](#)

Synthesis, Reactivity, and Applications in Medicinal Chemistry[1]

Executive Summary & Critical Data Correction

3-Iodo-4-methylphenol is a specialized halogenated phenol intermediate used primarily in the synthesis of complex biaryl scaffolds via palladium-catalyzed cross-coupling.[1] Unlike its more common isomer (2-iodo-4-methylphenol), which is formed via direct electrophilic substitution, the 3-iodo isomer requires directed synthesis, making it a high-value "meta-functionalized" building block relative to the hydroxyl group.[1]

CRITICAL DATA CORRECTION: The CAS number provided in the topic request (60468-54-4) corresponds to 2-Methyl-3-nitrobenzyl chloride.[1][2] The correct CAS number for **3-Iodo-4-methylphenol** is 626250-54-2.[1][3][4][5][6] This guide focuses exclusively on the chemical entity **3-Iodo-4-methylphenol** (CAS 626250-54-2).[1][3][4][5][6]

Chemical Identity & Physicochemical Properties[2][4][7][8]

Property	Data
Chemical Name	3-Iodo-4-methylphenol
Correct CAS Number	626250-54-2
Molecular Formula	C ₇ H ₇ IO
Molecular Weight	234.04 g/mol
SMILES	<chem>CC1=C(I)C=C(O)C=C1</chem>
Structure Description	Phenolic ring with a methyl group at C4 and an iodine atom at C3. ^{[1][7]} The iodine is ortho to the methyl and meta to the hydroxyl.
Physical State	Solid (Low-melting, typically off-white to beige)
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in water. ^[1]
pKa (Predicted)	~9.5 (Phenolic OH)

Synthetic Pathways: The "Expert" Approach

The synthesis of **3-iodo-4-methylphenol** presents a regioselectivity challenge. Direct iodination of p-cresol (4-methylphenol) is dominated by the strong ortho-directing effect of the hydroxyl group, yielding almost exclusively 2-iodo-4-methylphenol.^[1]

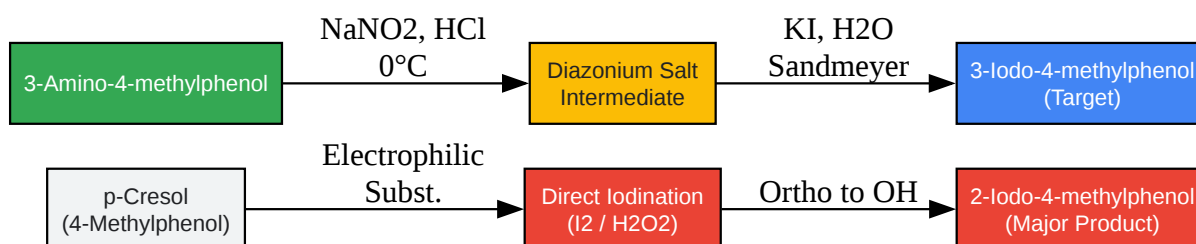
To install the iodine at the 3-position (meta to the hydroxyl), a Sandmeyer-type sequence starting from 3-amino-4-methylphenol is the standard authoritative protocol.^[1]

Validated Synthetic Route (Sandmeyer Reaction)

- Starting Material: 3-Amino-4-methylphenol (commercially available or derived from 3-nitro-p-cresol).^[1]
- Diazotization: Formation of the diazonium salt using sodium nitrite () in aqueous acid (HCl or) at 0°C.

- Iodination: Displacement of the diazonium group with iodide ().

Mechanistic Diagram (Synthesis Logic)



[Click to download full resolution via product page](#)

Caption: Comparison of direct iodination (yielding the wrong isomer) vs. the Sandmeyer route required for **3-iodo-4-methylphenol**.

Detailed Experimental Protocol

Objective: Preparation of **3-iodo-4-methylphenol** from 3-Amino-4-methylphenol via Diazotization.

Safety Precaution: Diazonium salts are potentially explosive if dried. Keep in solution and process immediately. Wear full PPE including face shield.[8]

Step-by-Step Methodology:

- **Dissolution:** In a 250 mL round-bottom flask, suspend 3-amino-4-methylphenol (10.0 mmol) in 6 M HCl (20 mL). Cool the mixture to $0-5^\circ\text{C}$ in an ice/salt bath.
- **Diazotization:** Dropwise add a solution of sodium nitrite (11.0 mmol) in water (5 mL), maintaining the internal temperature below 5°C . Stir for 20 minutes. The solution should become clear or slightly turbid.
 - **Quality Check:** Test with starch-iodide paper (should turn blue immediately) to ensure excess nitrite, then destroy excess with a pinch of urea.

- Iodination: Prepare a solution of potassium iodide (KI) (15.0 mmol) in water (10 mL). Add this solution dropwise to the cold diazonium mixture.
- Reaction: Allow the mixture to warm to room temperature. Evolution of nitrogen gas () will be observed. Stir for 2 hours, or until gas evolution ceases.
- Workup:
 - Extract the reaction mixture with Ethyl Acetate (3 x 30 mL).
 - Wash the combined organic layers with 10% sodium thiosulfate () solution (to remove excess iodine/color).
 - Wash with brine, dry over anhydrous , and concentrate under reduced pressure.^[9]
- Purification: Purify the crude residue via flash column chromatography (Silica gel, Hexanes/EtOAc gradient) to afford **3-iodo-4-methylphenol** as an off-white solid.

Applications in Drug Discovery^[7]^[12]^[13]^[14]

The **3-iodo-4-methylphenol** scaffold is a versatile "bifunctional" handle in medicinal chemistry.

1. Suzuki-Miyaura Cross-Coupling

The iodine atom at the C3 position is highly reactive toward oxidative addition with Palladium(0), making it an excellent partner for coupling with aryl- or heteroaryl-boronic acids.^[1] This allows for the construction of biaryl ethers or biaryl phenols.

- Application: Synthesis of indole derivatives for anti-diabetic agents (e.g., EP 2970119 B1).
- Workflow: Protection of Phenol

Suzuki Coupling

Deprotection.

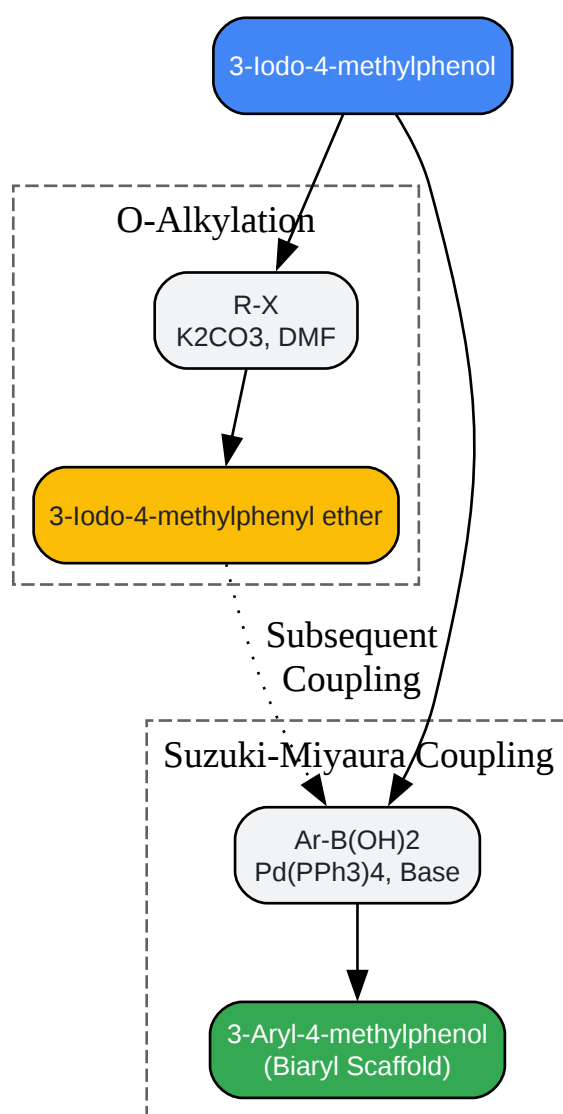
2. Heck and Sonogashira Couplings

The aryl iodide facilitates the introduction of vinyl groups (Heck) or alkynes (Sonogashira), extending the carbon skeleton at the meta position relative to the hydroxyl.

3. O-Alkylation / Etherification

The phenolic hydroxyl group remains available for derivatization (e.g., forming ethers with alkyl halides) before or after the cross-coupling step, allowing for library diversity.

Reaction Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Divergent synthesis pathways utilizing the iodine handle (Suzuki) and the hydroxyl group (Alkylation).

Handling & Safety (SDS Summary)

- Hazards:
 - Skin/Eye Irritant: Causes skin irritation (H315) and serious eye irritation (H319).
 - Acute Toxicity: Harmful if swallowed or inhaled.
- Storage:
 - Light Sensitive: Aryl iodides can degrade/liberate iodine upon light exposure. Store in amber vials.
 - Temperature: Refrigerate (2–8°C) for long-term stability.
- Incompatibility: Strong oxidizing agents, acid chlorides, acid anhydrides.

References

- EnamineStore. **3-iodo-4-methylphenol** Product Entry. Retrieved from (Verifies CAS 626250-54-2).[1]
- European Patent Office. Novel Indole Derivatives Useful as Anti-Diabetic Agents (EP 2 970 119 B1). Retrieved from (Cites use of **3-iodo-4-methylphenol** in synthesis).[1]
- Aromsyn Co., Ltd.**3-iodo-4-methylphenol** MSDS and Properties. Retrieved from (Verifies chemical identity).
- Organic Syntheses. General Procedure for Sandmeyer Iodination. Org. Synth. 1934, 14, 68.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 133921-27-4|4-Iodo-3-methylphenol|BLD Pharm \[bldpharm.com\]](#)
- [2. 2-Methyl-3-nitrobenzyl Chloride | 60468-54-4 | TCI Deutschland GmbH \[tcichemicals.com\]](#)
- [3. 3-iodo-4-methylphenol, CasNo.626250-54-2 Yinglang Chemical Company China \(Mainland\) \[yinglang.lookchem.com\]](#)
- [4. EnamineStore \[enaminestore.com\]](#)
- [5. calpaclab.com \[calpaclab.com\]](#)
- [6. 626250-54-2 | 3-Iodo-4-methylphenol - Aromsyn Co.,Ltd. \[aromsyn.com\]](#)
- [7. fishersci.com \[fishersci.com\]](#)
- [8. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](#)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- To cite this document: BenchChem. [Technical Whitepaper: 3-Iodo-4-methylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3147577/docs#technical-whitepaper-3-iodo-4-methylphenol\]](https://www.benchchem.com/product/b3147577/docs#technical-whitepaper-3-iodo-4-methylphenol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)